

Preliminary Data on Sch 13835 Efficacy: A Review of Available Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sch 13835

Cat. No.: B1681525

[Get Quote](#)

Researchers, scientists, and drug development professionals are advised that extensive searches for publicly available data on a compound designated "**Sch 13835**" have yielded no specific information regarding its efficacy, mechanism of action, or experimental protocols. The designation "**Sch 13835**" does not appear in scientific literature or public trial registries under this name.

Numerous search strategies, including variations of the identifier, have failed to retrieve any relevant documentation for a compound with this specific designation. This suggests that "**Sch 13835**" may be an internal project code not yet disclosed in public forums, a historical designation that has been superseded, or a potential error in nomenclature.

An initial search identified a clinical trial for a similarly named compound, SCH 900435 (also known as Org 25935), an inhibitor of the glycine transporter-1 (GlyT1) investigated for the prevention of relapse in alcohol dependence. However, no direct link or synonymy between "**Sch 13835**" and "SCH 900435" could be established from the available information.

Without any identifiable data, it is not possible to provide the requested in-depth technical guide, including data tables, experimental protocols, and signaling pathway diagrams. Further investigation into the origin of the "**Sch 13835**" designation is required to locate any pertinent information. Should a correct and publicly documented identifier for this compound become available, a comprehensive technical summary could be compiled.

- To cite this document: BenchChem. [Preliminary Data on Sch 13835 Efficacy: A Review of Available Information]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1681525#preliminary-data-on-sch-13835-efficacy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com